Technical Guide: 1-(2-Chloroethyl)imidazole as a Synthetic Building Block

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Compound of Interest		
Compound Name:	*1-(2-Chloroethyl)imidazole*	
CAS No.:	*92952-84-6*	
Cat. No.:	*B1596721*	*Get Quote*

Executive Summary

1-(2-Chloroethyl)imidazole (CAS 92952-84-6) is a specialized heterocyclic building block utilized primarily for introducing the imidazole moiety into complex molecular architectures. Unlike simple alkyl imidazoles, the presence of the chloroethyl linker at the

position transforms this molecule into a bifunctional reagent: it possesses both a nucleophilic site (the

nitrogen) and an electrophilic site (the alkyl chloride).

This dual reactivity presents unique synthetic opportunities—specifically in the generation of functionalized ionic liquids and pharmacological agents—but also significant stability challenges. This guide details the mechanistic nuances, validated synthesis protocols, and handling requirements necessary to utilize this compound effectively.

Part 1: Chemical Profile & Properties[1]

Physicochemical Data

The compound exists in two primary forms: the free base (a reactive liquid) and the hydrochloride salt (a stable solid).[1]

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Property	Free Base	Hydrochloride Salt
Formula		
MW	130.58 g/mol	167.04 g/mol
CAS	92952-84-6	40958-89-4 (Generic HCl)
Physical State	Viscous oil / Liquid	Hygroscopic Crystalline Solid
Density	~1.19 g/cm³	N/A (Solid)
Solubility	DCM, Chloroform, Alcohols	Water, Methanol, DMSO
Stability	Low (Prone to self-polymerization)	High (Stable at RT)

Mechanistic Reactivity

A critical distinction must be made between **1-(2-chloroethyl)imidazole** and aliphatic "nitrogen mustards" (e.g., bis(2-chloroethyl)amine).

- Nitrogen Mustards: The amine nitrogen lone pair is

  hybridized and available to displace the chloride intramolecularly, forming a highly reactive aziridinium ion.

- **1-(2-Chloroethyl)imidazole**: The

  nitrogen lone pair is delocalized into the aromatic imidazole ring. It is not available for neighboring group participation. Therefore, this molecule does not form an aziridinium intermediate.

- Implication: Reactions proceed via direct

  substitution. However, the

  nitrogen is basic and nucleophilic.[2] In the free base form, the

  of one molecule attacks the terminal carbon of another, leading to rapid oligomerization.

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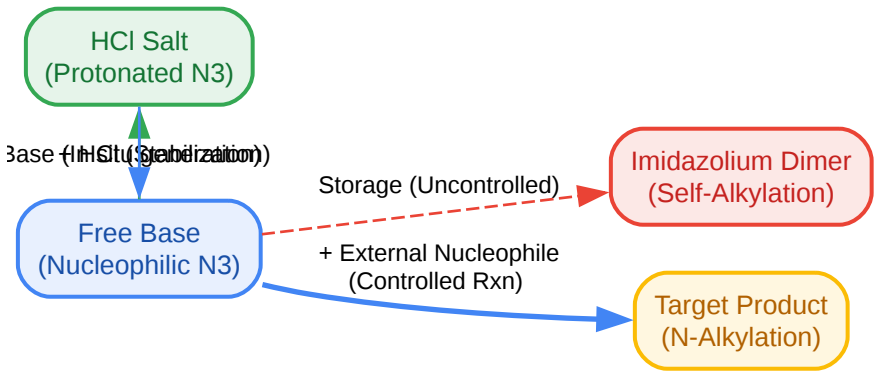

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Figure 1: Reactivity profile showing the critical balance between stabilization (salt formation) and activation (free base generation).

Part 2: Synthesis Protocols

Synthesis of 1-(2-Chloroethyl)imidazole

While commercially available, in-house synthesis is often required to ensure freshness and prevent oligomer contamination. The preferred route is the chlorination of 1-(2-hydroxyethyl)imidazole.

Reagents:

- 1-(2-Hydroxyethyl)imidazole (1.0 eq)
- Thionyl Chloride (

) (1.5 eq)
- Solvent: Dichloromethane (DCM) or Chloroform (anhydrous)

Protocol:

- Setup: Charge a flame-dried round-bottom flask with 1-(2-hydroxyethyl)imidazole dissolved in anhydrous DCM (0.5 M concentration). Cool to 0°C under

  atmosphere.

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- Addition: Add

  dropwise over 30 minutes. The reaction is exothermic; maintain temperature <10°C.

- Reflux: Once addition is complete, warm to room temperature, then reflux for 2–4 hours. Monitor by TLC (the chloride is less polar than the alcohol).

- Workup (Critical):

  - Option A (Isolation as HCl Salt): Evaporate solvent and excess

    under reduced pressure. The residue is the hydrochloride salt.[1][3][4] Recrystallize from Ethanol/Ether if necessary. Store this form.

  - Option B (Isolation as Free Base): Neutralize the residue with saturated

    at 0°C. Extract rapidly with DCM. Dry over

    and concentrate. Use immediately.

Application: Synthesis of Ionic Liquids

This building block is ideal for creating "Task-Specific Ionic Liquids" (TSILs) by quaternizing the imidazole ring with a second nucleophile or using the chloroethyl group to alkylate a second imidazole.

Protocol (Synthesis of Bis-Imidazolium Linkers):

- Dissolve **1-(2-chloroethyl)imidazole** (Free Base, generated in situ) in Acetonitrile (

).

- Add 1-Methylimidazole (1.2 eq).

- Reflux at 80°C for 12–24 hours.

- The product, 1-methyl-3-[2-(1H-imidazol-1-yl)ethyl]imidazolium chloride, will precipitate or form a separate phase.

- Wash with ethyl acetate to remove unreacted starting materials.

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Part 3: Applications in Medicinal Chemistry[1][5]

In drug discovery, this motif serves as a linker to attach the imidazole pharmacophore—known for inhibiting cytochrome P450 enzymes (e.g., in antifungal azoles) or coordinating metal ions—to other structural scaffolds.

Coupling to Phenols/Amines

The chloroethyl group acts as a standard alkylating agent.

- Nucleophile: Phenols (Ar-OH) or Secondary Amines (

).
- Base:

  or

  (3.0 eq).
- Solvent: DMF or Acetone.
- Temperature: 60–80°C.
- Catalyst: NaI (0.1 eq) can accelerate the reaction via the Finkelstein reaction (in situ formation of the iodide).

Workflow Diagram

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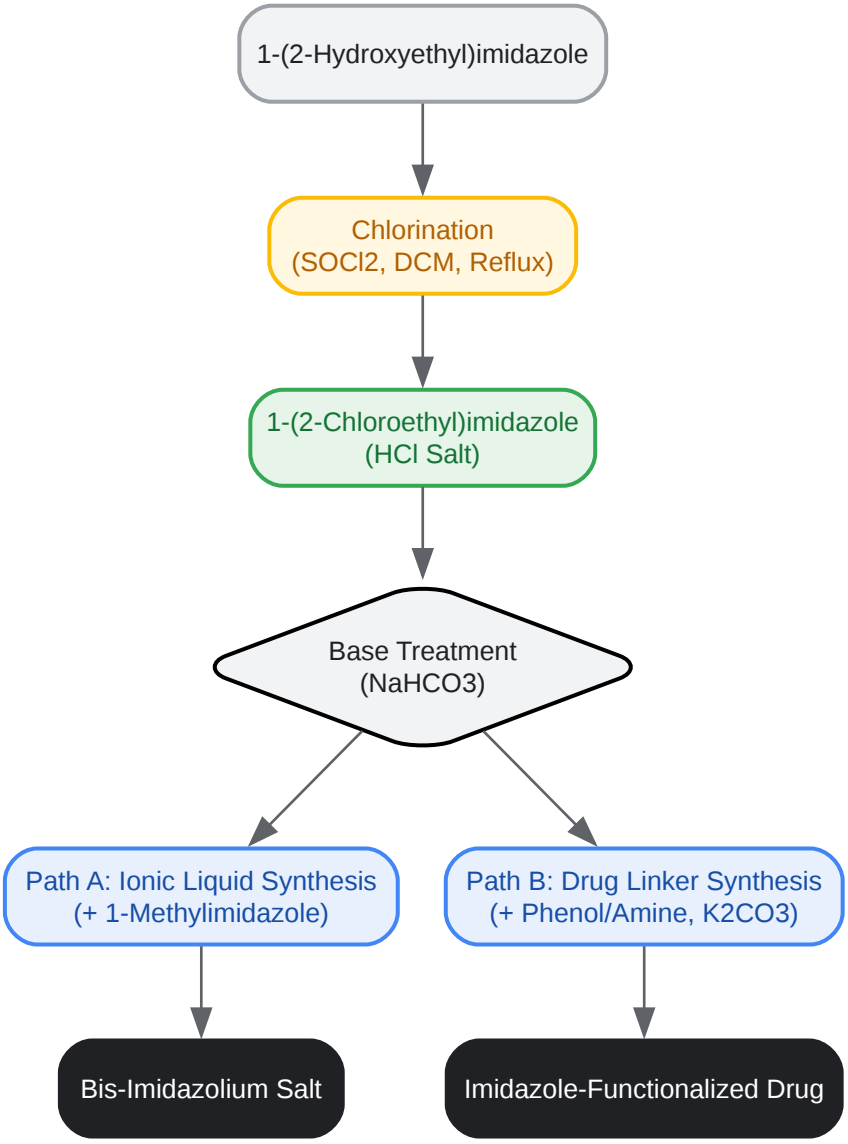

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Figure 2: Synthetic workflow from precursor to final application.

Part 4: Safety & Handling

Vesicant Potential

While **1-(2-chloroethyl)imidazole** lacks the rapid aziridinium formation of sulfur/nitrogen mustards, it is still an alkylating agent.

- Hazard: Causes severe skin burns and eye damage. Potential sensitizer.

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- PPE: Double nitrile gloves, lab coat, and chemical splash goggles are mandatory. Handle only in a fume hood.

Storage Stability

- HCl Salt: Hygroscopic.[1] Store in a desiccator at room temperature. Stable for months/years.
- Free Base: Unstable. Store at -20°C under argon if isolation is absolutely necessary. It is strongly recommended to generate the free base in situ immediately prior to use.

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